O-Acetylhomoserine Hydrochloride: A Comprehensive Guide to Structure Elucidation and Analytical Characterization

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *O-Acetylhomoserine hydrochloride*

Cat. No.: *B8231188*

Get Quote

Executive Summary

O-Acetyl-L-homoserine hydrochloride (OAH·HCl) is a highly significant non-proteinogenic amino acid derivative and a critical metabolic intermediate in microbial sulfur assimilation. Functioning as the primary acyl donor in the direct sulfhydrylation pathway, it is indispensable for the biosynthesis of L-methionine and L-homocysteine in various bacteria, archaea, and yeast[1].

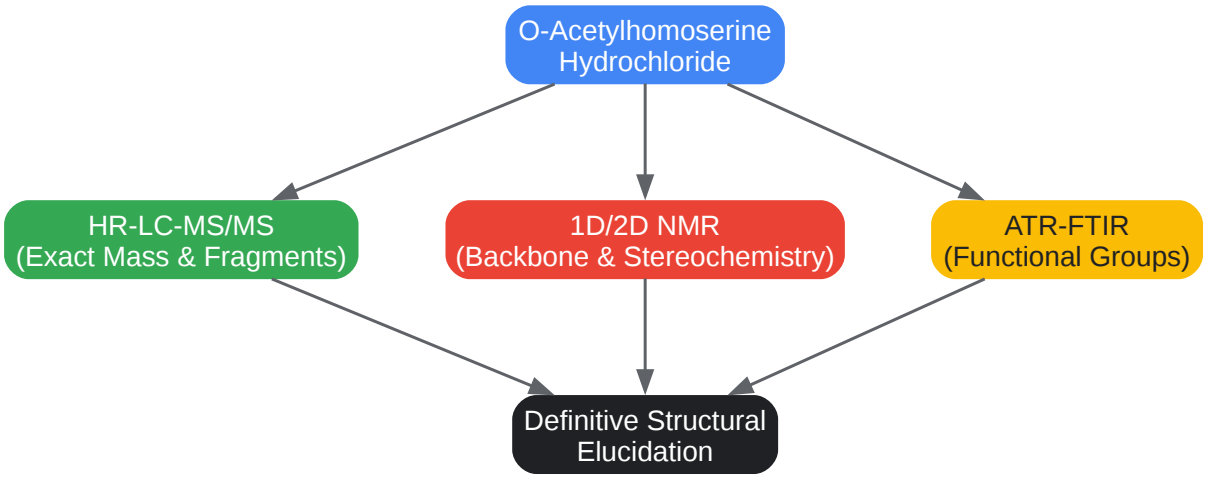
For drug development professionals and metabolic engineers, confirming the structural integrity, stereochemistry, and purity of synthesized or extracted OAH·HCl is a foundational requirement. This whitepaper provides a rigorous, self-validating analytical framework for the definitive structural elucidation of **O-Acetylhomoserine hydrochloride**, integrating High-Resolution Mass Spectrometry (HR-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Structural Elucidation Strategy

© 2026 BenchChem. All rights reserved.

The structural elucidation of OAH·HCl (Molecular Formula: C6H12ClNO4, MW: 197.62 g/mol) requires an orthogonal analytical approach. Because OAH contains multiple reactive functional groups (a primary amine, a carboxylic acid, and an ester linkage), a single analytical technique is insufficient to guarantee structural identity.

- HR-LC-MS/MS is deployed to establish the exact monoisotopic mass and map the fragmentation of the carbon backbone.
- NMR Spectroscopy (1D and 2D) is utilized to confirm the connectivity of the aliphatic chain and validate the position of the O-acetyl group at the γ -carbon.
- FT-IR Spectroscopy serves as a rapid orthogonal confirmation of the ester and carboxyl carbonyl stretching frequencies.



Click to download full resolution via product page

Multi-modal analytical workflow for **O-Acetylhomoserine hydrochloride** structure elucidation.

High-Resolution Mass Spectrometry (HR-LC-MS/MS)

Causality & Theoretical Grounding

Electrospray Ionization (ESI) in positive mode is the optimal ionization technique for OAH·HCl. The primary amine group (pKa≈9.5) readily accepts a proton in an acidic mobile phase, yielding an intense [M+H]+ precursor ion[2]. A Quadrupole Time-of-Flight (Q-TOF) mass analyzer is selected because its high mass resolving power (<5 ppm error) definitively distinguishes the OAH precursor (exact mass 162.0766 Da for the free base) from isobaric biological matrix interferences[3].

Self-Validating Protocol: LC-ESI-QTOF Analysis

- System Calibration (Validation Step): Infuse a sodium formate calibration solution to tune the Q-TOF. Verify that mass accuracy is within ±2 ppm before proceeding.
- Blank Injection (Validation Step): Inject a solvent blank (0.1% Formic Acid in H2O) to establish a baseline and confirm the absence of column carryover.
- Sample Preparation: Dissolve 1 mg of OAH·HCl in 1 mL of LC-MS grade water. Dilute 1:100 in 0.1% Formic Acid.
- Chromatography: Inject 2 µL onto a HILIC (Hydrophilic Interaction Liquid Chromatography) column. Causality: OAH is highly polar; standard C18 reverse-phase columns will fail to retain it, causing it to elute in the void volume.
- Data Acquisition: Acquire data in ESI+ mode. Apply a collision energy ramp (5–60 V) in the collision cell to generate a comprehensive fragmentation spectrum[3].

Quantitative Data: MS/MS Fragmentation Profile

The fragmentation of the [M+H]+ ion (m/z 162.0766) yields specific diagnostic product ions[3]. The neutral loss of acetic acid (60 Da) is the primary fragmentation pathway, confirming the presence of the acetate ester.

© 2026 BenchChem. All rights reserved.

Precursor Ion (m/z)	Fragment Ion (m/z)	Relative Abundance (%)	Putative Assignment / Neutral Loss
162.0766 [M+H]+	102.0549	100.0	[M+H−CH3COOH]+ (Loss of acetic acid)
162.0766 [M+H]+	74.0603	63.8	[C3H8NO]+
162.0766 [M+H]+	120.0654	32.8	[M+H−C2H2O]+ (Loss of ketene)
162.0766 [M+H]+	84.0448	18.6	[C4H6NO]+

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality & Theoretical Grounding

To map the connectivity of the carbon backbone and confirm the esterification site, 1D (1H , 13C) and 2D (HSQC, HMBC) NMR are required. Deuterium oxide (D2O) is chosen as the solvent due to the high aqueous solubility of the hydrochloride salt. Sodium trimethylsilylpropanesulfonate (TSP) is utilized as the internal standard because traditional TMS is insoluble in water. The acidic nature of the hydrochloride salt naturally suppresses the exchange rate of the amine protons, though they will still exchange with D2O and appear as a broad HDO peak.

Self-Validating Protocol: NMR Acquisition

- Sample Preparation: Dissolve 15 mg of OAH·HCl in 600 µL of D2O containing 0.05% TSP.
- Shimming and Tuning (Validation Step): Perform 3D gradient shimming on the D2O lock signal. Ensure the line width of the TSP reference peak at half-height is <1.0 Hz to guarantee high-resolution splitting patterns.
- 1H Acquisition: Acquire a standard 1D 1H spectrum (400 or 600 MHz, 64 scans). The α -proton will appear as a distinct triplet/multiplet, while the acetyl methyl group will present as a sharp singlet.
- 13C Acquisition: Acquire a 1H -decoupled 13C spectrum (1024 scans).

© 2026 BenchChem. All rights reserved.

- 2D HMBC (Validation Step): Run an HMBC (Heteronuclear Multiple Bond Correlation) experiment. Causality: This is the critical self-validating step to prove the acetyl group is attached to the γ -oxygen. You must observe a cross-peak between the γ -protons (~4.20 ppm) and the ester carbonyl carbon (~175.1 ppm).

Quantitative Data: NMR Chemical Shifts

The following table summarizes the expected chemical shifts for OAH·HCl in D2O . The pronounced downfield shift of the γ

CH2protons (~4.20 ppm) compared to free homoserine (~3.7 ppm) is the definitive marker of O-acetylation.

Position 1H Shift (ppm)MultiplicityIntegration 13C Shift (ppm)Structural Assignment1---174.5Carboxyl Carbon (C=O)23.85t1H53.2 α -CH (Chiral center)32.25m2H29.8 β CH244.20t2H61.5 γ CH2 (Esterified)5---175.1Acetyl Carbonyl (C=O)62.10s3H20.5Acetyl Methyl (CH3)

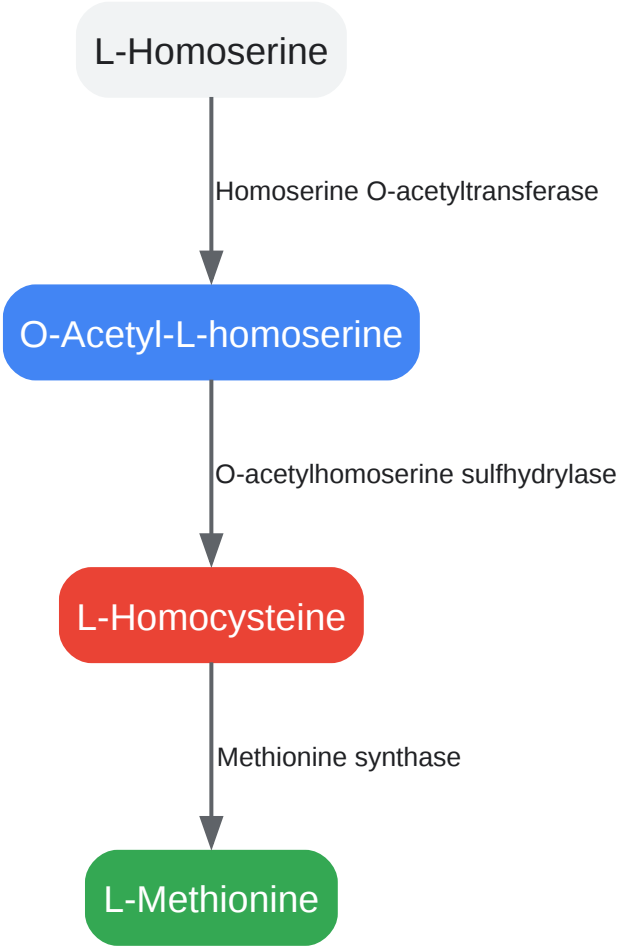
Biochemical Context: OAH in Methionine Biosynthesis

Understanding the structure of OAH is intrinsically linked to its biological function. In microorganisms such as Saccharomyces cerevisiae and Clostridium tetani, methionine biosynthesis bypasses the mammalian transsulfuration pathway[4],[1]. Instead, these organisms utilize a direct sulfhydrylation route.

The enzyme O-acetylhomoserine sulfhydrylase (e.g., MET17 in yeast) catalyzes the direct incorporation of inorganic sulfur (via hydrogen sulfide) into the carbon backbone of OAH, displacing the acetate leaving group to form L-homocysteine[5],[6]. Because mammals lack this pathway, the enzymes processing OAH are prime targets for novel antimicrobial agents, and

© 2026 BenchChem. All rights reserved.

the pathway itself is heavily targeted in metabolic engineering for industrial L-methionine production[5].



Click to download full resolution via product page

Direct sulfhydrylation pathway for methionine biosynthesis utilizing O-acetylhomoserine.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Revealing O-acetylhomoserine sulfhydrylase involved in direct sulfhydrylation pathway in Clostridium tetani - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Acetylhomoserine | C6H11NO4 | CID 528 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. O-Acetyl-L-homoserine | C6H11NO4 | CID 439389 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. pubs.acs.org [pubs.acs.org]
- 6. journals.asm.org [journals.asm.org]

- To cite this document: BenchChem. [O-Acetylhomoserine Hydrochloride: A Comprehensive Guide to Structure Elucidation and Analytical Characterization]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8231188/docs#o-acetylhomoserine-hydrochloride-a-comprehensive-guide-to-structure-elucidation-and-analytical-characterization]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.